

3-Iodo-1,5-dimethyl-1H-indazole molecular weight and formula

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Compound of Interest

Compound Name: 3-Iodo-1,5-dimethyl-1H-indazole

Cat. No.: B1497000

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A Technical Overview of 3-Iodo-1,5-dimethyl-1H-indazole

This document provides core chemical data for **3-Iodo-1,5-dimethyl-1H-indazole**, a compound of interest for researchers and professionals in drug development and chemical synthesis. The information is presented in a structured format to ensure clarity and ease of access for technical applications.

Chemical Properties

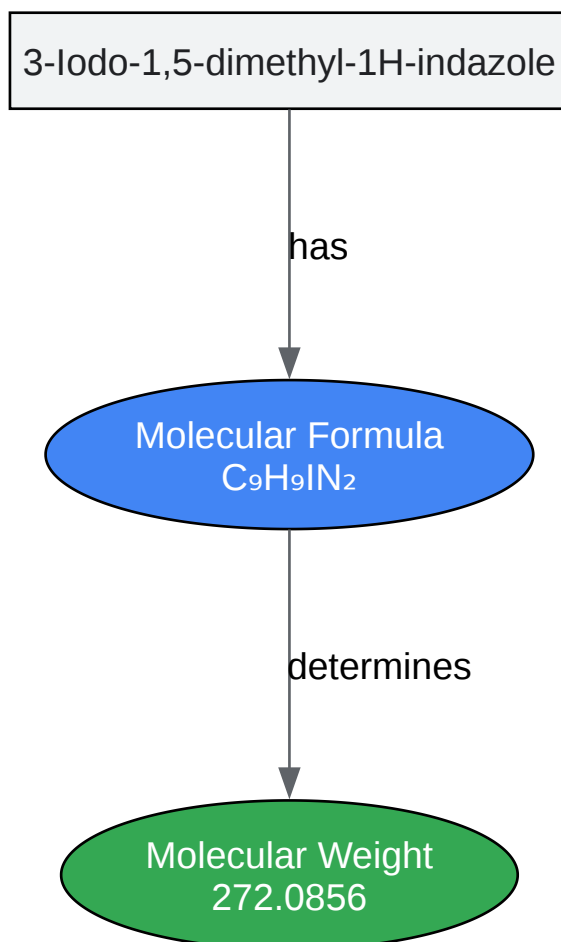
The fundamental chemical identifiers for **3-Iodo-1,5-dimethyl-1H-indazole** have been determined and are summarized below. These values are essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₉ H ₉ IN ₂ [1]
Molecular Weight	272.0856 g/mol [1]

Logical Relationship of Chemical Identifiers

The relationship between the compound's common name and its core chemical properties is fundamental. The molecular formula is derived from its structure, and the molecular weight is

calculated from this formula. This hierarchical relationship is depicted in the following diagram.



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Relationship between compound name, formula, and molecular weight.

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References

- 1. cymitquimica.com [cymitquimica.com]
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